

"methyltriethylammonium carbonate molecular weight"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyltriethylammonium carbonate*

Cat. No.: *B8594406*

[Get Quote](#)

An In-depth Technical Guide to **Methyltriethylammonium Carbonate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **methyltriethylammonium carbonate**, an ionic liquid with significant potential in various chemical applications. This document details its chemical properties, synthesis, and potential applications, presenting data in a structured format for ease of use by researchers and professionals in the field.

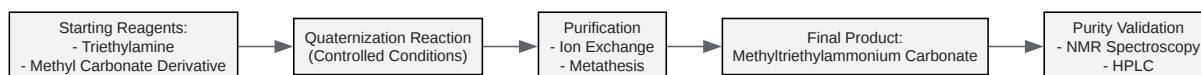
Chemical and Physical Properties

Methyltriethylammonium carbonate, also known as triethylmethylammonium methyl carbonate, is a quaternary ammonium ionic liquid. Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₂₁ NO ₃	[1][2][3][4]
Molecular Weight	191.27 g/mol	[2][3][4]
CAS Number	113840-08-7	[1][2][3]
IUPAC Name	methyl carbonate;triethyl(methyl)azanium	[4]
Synonyms	Triethylmethylammonium methyl carbonate, Methyltriethylammonium methyl carbonate	[2][3][4]

Synthesis of Methyltriethylammonium Carbonate

The synthesis of **methyltriethylammonium carbonate** typically involves the quaternization of an amine. A general workflow for its synthesis is outlined below.



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for **methyltriethylammonium carbonate**.

Experimental Protocol: Generalized Synthesis

A common method for synthesizing **methyltriethylammonium carbonate** involves the reaction of triethylamine with a methyl carbonate derivative.[1]

- **Reaction Setup:** In a temperature-controlled reaction vessel, dissolve triethylamine in a suitable solvent.

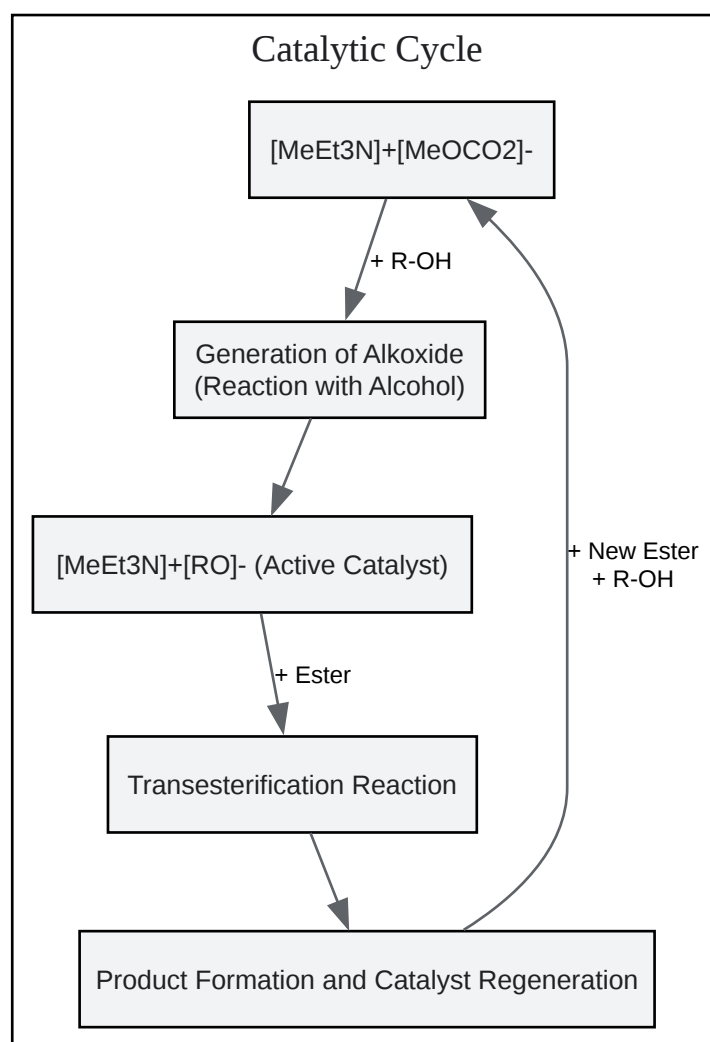
- **Reagent Addition:** Slowly add a methylating agent, such as dimethyl carbonate or methyl chloroformate, to the triethylamine solution under constant stirring. The reaction is typically carried out under an inert atmosphere (e.g., nitrogen or argon) to prevent side reactions.
- **Reaction Monitoring:** Monitor the progress of the reaction using techniques like thin-layer chromatography (TLC) or gas chromatography (GC) until the starting materials are consumed.
- **Purification:** After the reaction is complete, the crude product is purified. This may involve an ion exchange step to introduce the carbonate anion, followed by washing and drying to remove impurities and residual solvents.
- **Characterization:** The final product's identity and purity are confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and High-Performance Liquid Chromatography (HPLC).^[1]

Potential Applications

Methyltriethylammonium carbonate's structure, featuring a quaternary ammonium cation and a methyl carbonate anion, makes it a compound of interest for various applications, particularly in catalysis and carbon capture.^[1]

Catalysis

Structurally similar quaternary ammonium methyl carbonates have demonstrated efficacy as metal-free catalysts in organic synthesis, such as in transesterification reactions. The proposed catalytic cycle involves the in-situ generation of a highly reactive alkoxide species.



[Click to download full resolution via product page](#)

Caption: Proposed catalytic cycle for transesterification using a quaternary ammonium methyl carbonate.

Experimental Protocol: Catalytic Transesterification

The following is a generalized protocol for a transesterification reaction using a compound like **methyltriethylammonium carbonate** as a catalyst.

- **Reactant Mixture:** In a reaction flask, combine the ester to be transesterified, an alcohol, and a catalytic amount of **methyltriethylammonium carbonate**.

- **Reaction Conditions:** Heat the mixture to the desired reaction temperature with continuous stirring. The optimal temperature and reaction time will depend on the specific substrates used.
- **Monitoring:** Track the conversion of the starting ester into the product ester using GC or HPLC.
- **Product Isolation:** Once the reaction reaches completion, the product can be isolated by distillation or extraction. The ionic liquid catalyst can potentially be recovered and reused.

Safety and Handling

Methyltriethylammonium carbonate is classified as a dangerous good for transport, indicating that it requires careful handling and storage.^[2] Always consult the Safety Data Sheet (SDS) for detailed safety information before handling this compound.

Conclusion

Methyltriethylammonium carbonate is a promising ionic liquid with potential applications as a sustainable and efficient catalyst. Its synthesis from readily available starting materials and its potential for metal-free catalysis make it an area of active research. Further investigation into its specific catalytic activities and applications in areas like carbon capture is warranted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Triethylmethylammonium methyl carbonate | 113840-08-7 | Benchchem [benchchem.com]
2. scbt.com [scbt.com]
3. Triethylmethylammonium Methyl Carbonate Solution ~50% In Methanol: Water (2:3) | 113840-08-7 | www.ottokemi.com [ottokemi.com]
4. Triethylmethylammonium methyl carbonate | C9H21NO3 | CID 11019667 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. ["methyltriethylammonium carbonate molecular weight"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8594406#methyltriethylammonium-carbonate-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com